

Technical Support Center: N-Methyl-D-aspartate (NMDA) Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MNI-D-aspartate

Cat. No.: B565837

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and troubleshooting of NMDA solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: How should solid NMDA be stored?

A: Solid, crystalline NMDA is stable for years when stored at -20°C.[1] Some suppliers note stability for up to 3 years at -20°C when kept dry.[2] For short-term needs, storage at room temperature is also acceptable.

Q2: What is the best solvent for preparing NMDA stock solutions?

A: NMDA can be dissolved in either water or DMSO.[1] Aqueous buffers like PBS (pH 7.2) or saline are common for direct use in biological experiments.[1] For higher concentrations or longer-term storage, DMSO is a suitable choice.[1][2]

Q3: What are the recommended concentrations for stock solutions?

A: Solubility limits differ by solvent. Aqueous solutions in PBS (pH 7.2) can reach approximately 10 mg/mL.[1] In water, concentrations of 100 mM (about 14.71 mg/mL) are achievable. DMSO can dissolve NMDA up to about 10-15 mg/mL.[2][3]

Q4: How should I store NMDA stock solutions?

A: Storage recommendations depend on the solvent and desired shelf-life.

- Aqueous Solutions: It is strongly recommended to prepare these fresh and use them on the same day.[\[1\]](#) If storage is necessary, aliquots can be kept at -20°C for up to one month.[\[4\]](#)
- DMSO Solutions: For longer-term storage, DMSO stock solutions are more stable. They can be stored at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)[\[5\]](#) Always aliquot solutions to avoid repeated freeze-thaw cycles.[\[5\]](#)

Q5: What are the signs of NMDA solution degradation or precipitation?

A: Visual signs include cloudiness, crystallization, or visible particulates in the solution, especially after thawing. A loss of biological activity, such as a diminished electrophysiological response in controlled experiments, is a functional sign of degradation.

Data Summary Tables

Table 1: Solubility of NMDA

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	14.71 - 30	100 - 203.9	[2]
PBS (pH 7.2)	~10	~68	[1]
DMSO	5 - 15	34 - 102	[1] [3]

Table 2: Recommended Storage Conditions for NMDA

Format	Storage Temperature	Shelf Life	Reference
Crystalline Solid	-20°C	≥ 4 years	[1]
Aqueous Solution	Prepared Fresh	Use within one day	[1]
Aqueous Solution	-20°C	Up to 1 month	[4]
DMSO Stock Solution	-20°C	Up to 1 year	[5]
DMSO Stock Solution	-80°C	Up to 2 years	[5]

Experimental Protocols

Protocol: Preparation of a 100 mM Aqueous NMDA Stock Solution

This protocol is based on a product molecular weight of 147.13 g/mol .

Materials:

- N-Methyl-D-aspartic acid (solid)
- High-purity water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes
- Calibrated scale and appropriate weighing tools
- Vortex mixer
- 0.22 µm syringe filter (optional, for sterile applications)

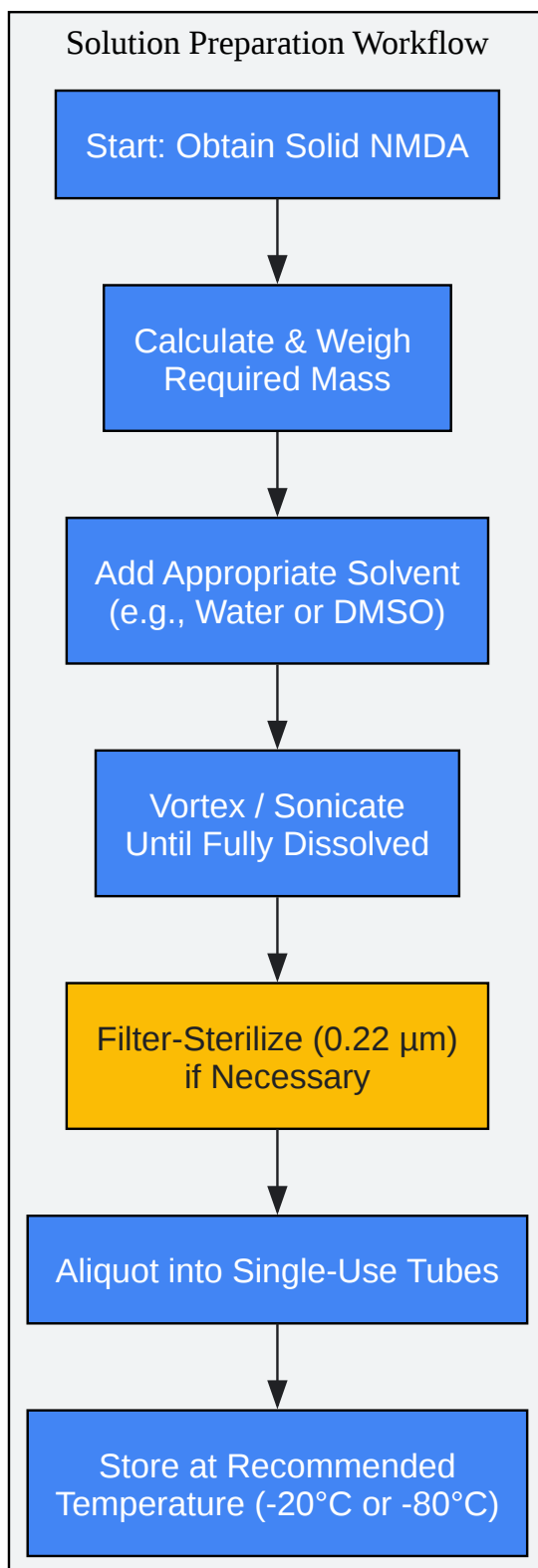
Procedure:

- Calculation: Determine the mass of NMDA required. For 1 mL of a 100 mM solution:
 - $\text{Mass (g)} = 147.13 \text{ (g/mol)} \times 0.1 \text{ (mol/L)} \times 0.001 \text{ (L)} = 0.0147 \text{ g} = 14.71 \text{ mg.}$

- Weighing: Carefully weigh 14.71 mg of solid NMDA and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of high-purity water to the tube.
- Mixing: Close the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication can aid dissolution if needed.[\[2\]](#)
- Sterilization (Optional): If the solution is for use in cell culture or other sterile applications, pass it through a 0.22 μ m syringe filter into a new sterile tube.[\[5\]](#)
- Use & Storage: Use the solution immediately for experiments. If short-term storage is unavoidable, aliquot the solution into smaller volumes and store at -20°C for no more than one month.[\[4\]](#)

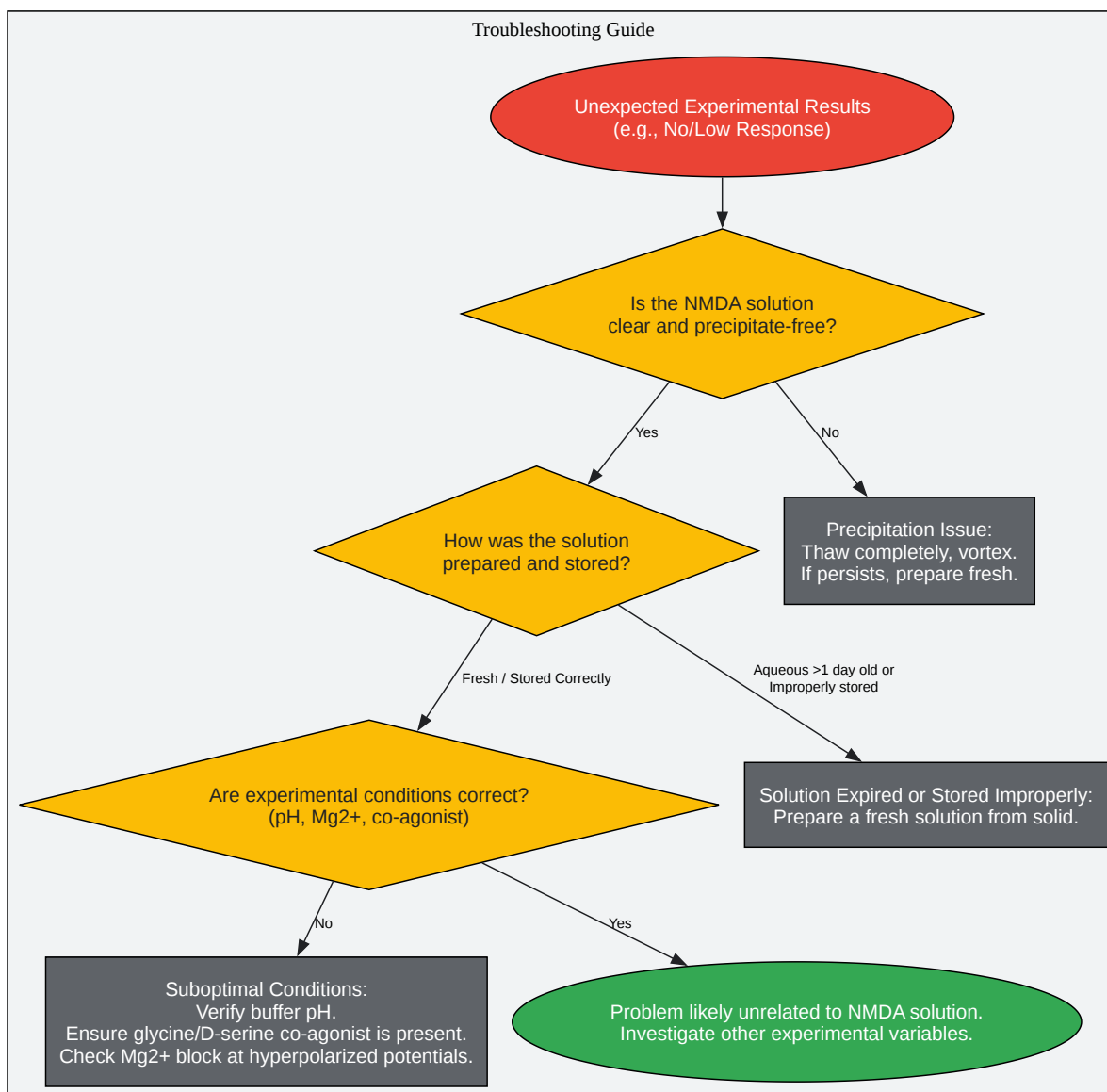
Visual Guides and Workflows

Diagrams of Key Processes



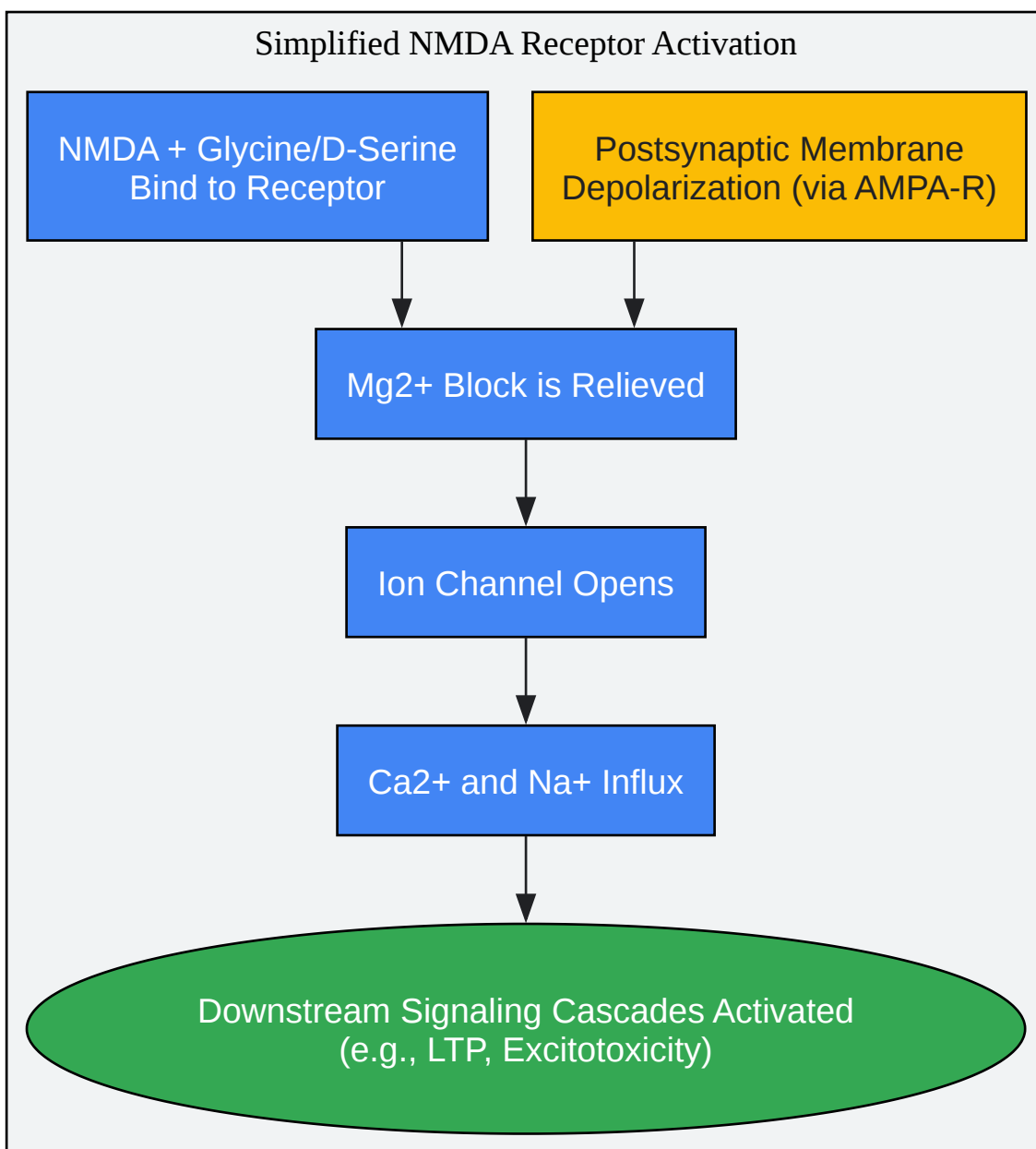
[Click to download full resolution via product page](#)

Caption: Workflow for preparing NMDA stock solutions.



[Click to download full resolution via product page](#)

Caption: Flowchart for troubleshooting NMDA-related experiments.



[Click to download full resolution via product page](#)

Caption: Simplified NMDA receptor activation pathway.[6][7]

Troubleshooting Guide

Problem: I am not observing the expected NMDA-induced current in my electrophysiology experiment.

- Cause 1: Inactive NMDA Solution. Aqueous solutions of NMDA are not recommended for storage for more than one day.[\[1\]](#) If your solution is old or was stored improperly (e.g., multiple freeze-thaw cycles), it may have lost activity.
 - Solution: Prepare a fresh NMDA solution from the solid stock just before the experiment.[\[5\]](#)
- Cause 2: Presence of Magnesium Block. The NMDA receptor channel is blocked by magnesium ions (Mg^{2+}) at resting or hyperpolarized membrane potentials.[\[8\]](#)[\[7\]](#)
 - Solution: Ensure your recording is performed at a depolarized potential (e.g., +40 mV) to relieve the Mg^{2+} block. Alternatively, use a recording buffer that is free of magnesium.
- Cause 3: Absence of a Co-agonist. NMDA receptor activation requires the binding of a co-agonist, typically glycine or D-serine, to the GluN1 subunit.[\[9\]](#)[\[7\]](#)
 - Solution: Always include a co-agonist (e.g., 10 μM glycine) in the experimental solution along with NMDA to ensure receptor activation.[\[9\]](#)
- Cause 4: Suboptimal pH. The activity of the NMDA receptor is sensitive to extracellular pH. Low pH can decrease receptor activity.[\[10\]](#)
 - Solution: Verify that the pH of your artificial cerebrospinal fluid (aCSF) or recording buffer is stable and within the optimal physiological range (typically 7.3-7.4).[\[11\]](#)

Problem: My NMDA solution appears cloudy or has precipitated after thawing.

- Cause 1: Incomplete Dissolution. The solution may not have been fully dissolved initially, or it may have come out of solution during freezing.
 - Solution: Before use, ensure the solution has equilibrated to room temperature.[\[4\]](#) Vortex the tube vigorously. If precipitate remains, gentle warming or sonication may help.[\[2\]](#)
- Cause 2: Concentration Exceeds Solubility. The concentration of your stock may be too high for the storage temperature, especially for aqueous solutions.

- Solution: If the precipitate does not redissolve, it is safest to discard the solution and prepare a new one at a slightly lower concentration. Always ensure the compound is fully dissolved before aliquoting and freezing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. NMDA | NMDAR | iGluR | Endogenous Metabolite | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. NMDA | NMDA receptor agonist | Hello Bio [hellobio.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. The dichotomy of NMDA receptor signalling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. NMDA receptor - Wikipedia [en.wikipedia.org]
- 8. Whole-cell patch clamp electrophysiology to study ionotropic glutamatergic receptors and their roles in addiction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. researchgate.net [researchgate.net]
- 10. Interactive effects of pH and temperature on N-methyl-D-aspartate receptor activity in rat cortical brain slices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. scientifica.uk.com [scientifica.uk.com]
- To cite this document: BenchChem. [Technical Support Center: N-Methyl-D-aspartate (NMDA) Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b565837#stability-and-storage-of-mni-d-aspartate-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com